

Application Notes and Protocols for the Purification of 6-bromohex-2-yne

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Compound of Interest

Compound Name: 6-bromohex-2-yne

Cat. No.: B2612857

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This document provides detailed methods for the purification of **6-bromohex-2-yne**, a key intermediate in various organic syntheses. The protocols outlined below are based on established chemical principles and practices for the purification of bromoalkynes.

Introduction

6-bromohex-2-yne is a bifunctional molecule containing both an alkyne and a bromoalkane moiety, making it a valuable building block in the synthesis of more complex molecules. The purity of this reagent is crucial for the success of subsequent reactions, as impurities can lead to side reactions, lower yields, and complications in the purification of the final product. The primary methods for purifying **6-bromohex-2-yne** are extractive workup followed by either flash column chromatography or distillation.

Physicochemical Properties

A summary of the key physicochemical properties of **6-bromohex-2-yne** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₉ Br	[1][2]
Molecular Weight	161.04 g/mol	[1][2]
CAS Number	55402-12-5	[1][2]
Appearance	Not available	
Boiling Point	Not available	
Storage	Sealed in dry, 2-8°C	[2]

Purification Workflow

The general workflow for the purification of crude **6-bromohex-2-yne** involves an initial extractive workup to remove aqueous-soluble impurities, followed by a more rigorous purification technique such as flash chromatography or distillation to separate the desired product from non-polar and closely related impurities.

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References

- 1. 6-Bromohex-2-yne | C₆H₉Br | CID 556925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
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